

# Technical Guide: Physicochemical Properties of 1,2-Dimethyl-4-propylbenzene

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## Compound of Interest

Compound Name: 1,2-Dimethyl-4-propylbenzene

Cat. No.: B12646879

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This technical guide provides a comprehensive overview of the density and refractive index of **1,2-Dimethyl-4-propylbenzene**, including detailed experimental protocols for their determination.

## Physicochemical Data

The density and refractive index are crucial physical properties for the identification, quality control, and formulation of chemical compounds. The table below summarizes the reported values for **1,2-Dimethyl-4-propylbenzene** (CAS No: 3982-66-9).

Property	Value	Units	Reference
Density	0.865	g/cm <sup>3</sup>	[1]
	0.872	g/mL	[2]
	0.87	g/mL	[3]
Refractive Index	1.496	-	[1][4]
	1.497	-	[2]
	1.486	-	[3]

Note: Minor variations in reported values can be attributed to differences in experimental conditions such as temperature and pressure.

## Experimental Protocols

Accurate measurement of density and refractive index is paramount for ensuring the purity and consistency of chemical substances. The following are detailed methodologies for determining these properties for liquid aromatic hydrocarbons like **1,2-Dimethyl-4-propylbenzene**.

### 2.1. Determination of Density

The density of a liquid can be determined using several methods, including the use of a pycnometer or a digital density meter. The precision required for aromatic hydrocarbons is typically around 0.001 g/mL[5].

Method: Using a Digital Density Meter (Based on ASTM D4052)

This method is rapid and provides high precision.

- Apparatus:
  - Digital Density Meter with a resolution of  $\pm 0.0001$  g/cm<sup>3</sup>.
  - Thermostatic bath to control the temperature of the measurement cell.
  - Syringes for sample injection.
  - Cleaning solvents (e.g., ethanol, acetone).
- Procedure:
  - Calibration: Calibrate the instrument daily with dry air and high-purity water at the desired measurement temperature (e.g., 20°C).
  - Temperature Equilibration: Set the instrument to the desired temperature and allow it to stabilize.
  - Sample Preparation: Ensure the sample is free of air bubbles.

- Measurement: Inject the **1,2-Dimethyl-4-propylbenzene** sample into the measurement cell. The instrument measures the oscillation period of a U-shaped tube filled with the sample, which is then converted to a density value.
- Cleaning: After each measurement, thoroughly clean the cell with appropriate solvents and dry it completely.

## 2.2. Determination of Refractive Index

The refractive index is a fundamental property related to the composition of a substance. For hydrocarbons, a precision of about 0.0001 is often necessary[5].

Method: Using a Digital Refractometer (Based on ASTM D1218)

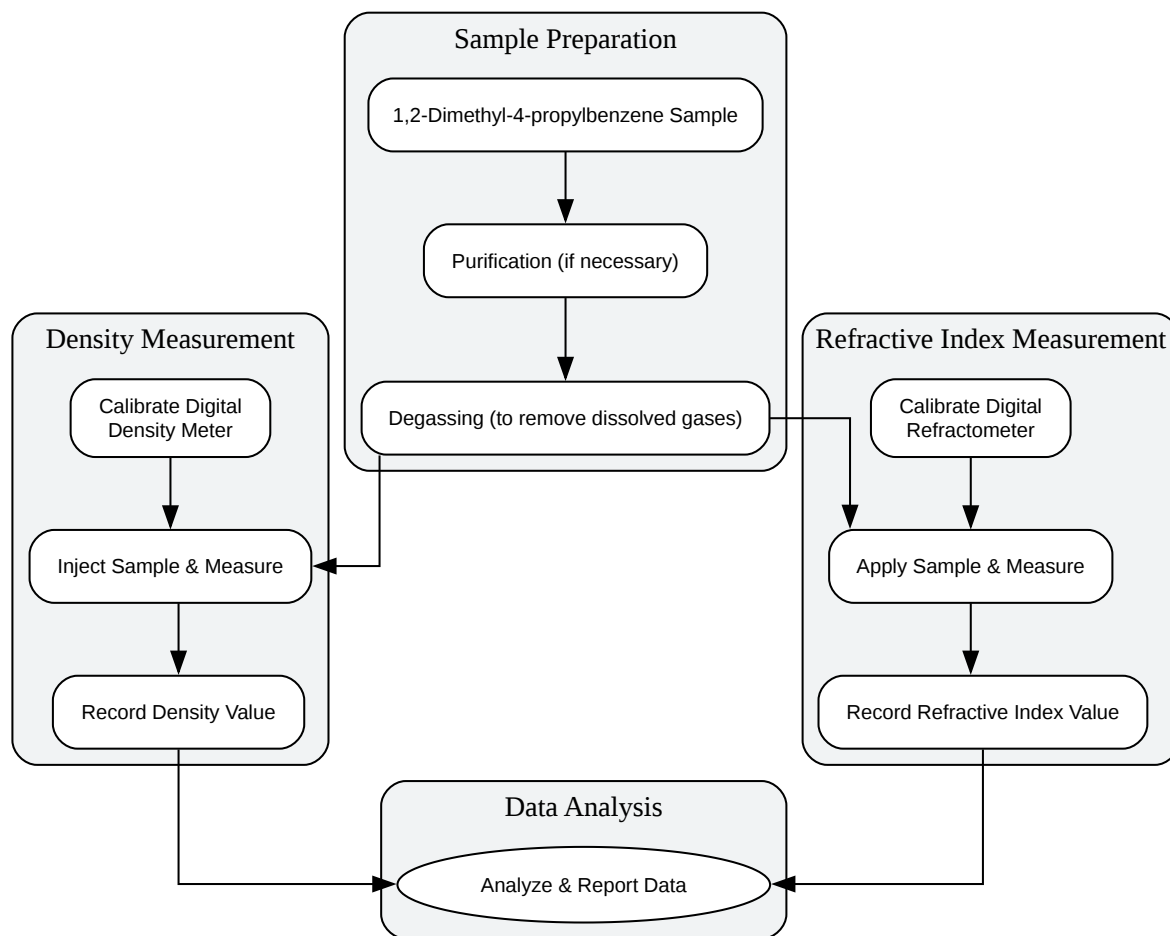
This standard test method is suitable for transparent and light-colored liquid hydrocarbons with a refractive index in the range of 1.3300 to 1.5000[6].

- Apparatus:
  - Digital refractometer with a minimum resolution of 0.0001.
  - Light source, typically a sodium D line (589 nm).
  - Temperature-controlled prism.
  - Cleaning solvents (e.g., n-pentane, toluene)[6].
  - Lint-free tissue.
- Procedure:
  - Calibration: Calibrate the refractometer using a certified refractive index standard or distilled water.
  - Temperature Control: Set the prism to the desired measurement temperature (e.g., 20°C or 25°C) and allow it to stabilize.

- Sample Application: Place a few drops of **1,2-Dimethyl-4-propylbenzene** onto the clean, dry prism surface.
- Measurement: Close the prism cover and allow the sample to reach thermal equilibrium. The instrument will display the refractive index reading.
- Cleaning: Clean the prism surface thoroughly with appropriate solvents and a soft tissue after each measurement.

## Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of the density and refractive index of **1,2-Dimethyl-4-propylbenzene**.



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Caption: Experimental workflow for determining density and refractive index.

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